

Personal protective equipment for handling DS-437

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: DS-437

Cat. No.: B15587345

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Essential Safety and Handling Guide for DS-437

Compound Identification: **DS-437** CAS Number: 1674364-87-4 Synonyms: PRMT5/7 Inhibitor

This document provides crucial safety and logistical information for the handling, use, and disposal of **DS-437**, a dual PRMT5/7 inhibitor. The following procedures are designed to ensure the safety of researchers, scientists, and drug development professionals.

Personal Protective Equipment (PPE)

When handling **DS-437**, it is imperative to use appropriate personal protective equipment to prevent exposure. The required PPE is outlined in the table below.

PPE Category	Required Equipment	Specifications and Rationale
Eye and Face Protection	Safety goggles or a face shield	Goggles are required to protect against splashes or spills. A face shield offers broader protection for the entire face. Standard eyeglasses are not a substitute for proper safety eyewear.[1][2]
Hand Protection	Two pairs of chemotherapy-grade, powder-free gloves	Double-gloving is required when compounding, administering, and disposing of hazardous drugs.[3] The inner glove should be worn under the gown cuff and the outer glove over the cuff.[3] Gloves should be changed every 30-60 minutes or immediately if contaminated or damaged.[4]
Body Protection	Disposable, long-sleeved gown with a solid front and elastic or knit cuffs	Gowns should be made of a low-permeability fabric to resist permeation by hazardous drugs.[3][5] They must close in the back to provide a solid front. Gowns should be changed every 2-3 hours or immediately if contaminated.[5]
Respiratory Protection	N95 respirator or higher	A respirator is necessary when handling the powder form of the compound, especially outside of a containment hood, to prevent inhalation of airborne particles.[1][5] Surgical masks do not provide

adequate respiratory protection.^[1]

Foot Protection

Two pairs of skid-resistant shoe covers

Shoe covers are required to prevent the tracking of contamination out of the handling area.^{[2][5]} The outer pair should be removed before exiting the immediate work area.

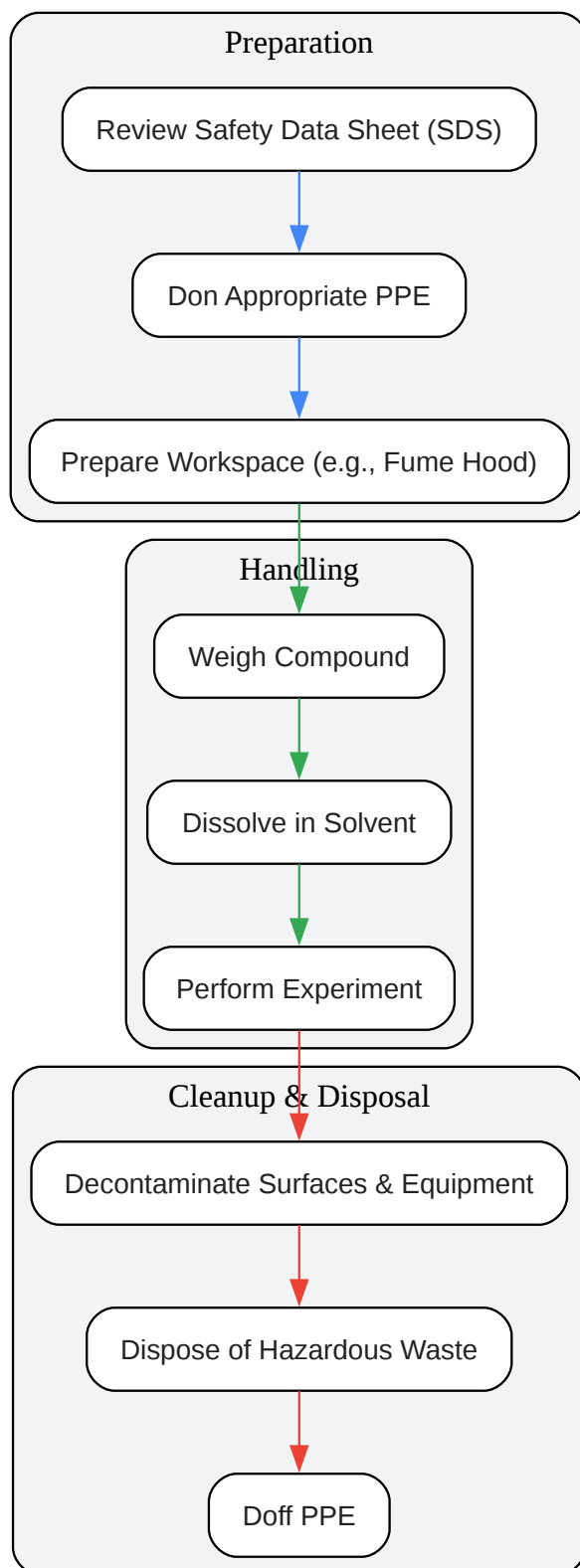
Head and Hair Protection

Bouffant cap

A bouffant cap should be worn to cover all hair and ears to prevent contamination.^[2]

Operational Plan: Handling and Experimental Workflow

The following diagram outlines the standard workflow for handling **DS-437** from receipt to disposal, emphasizing safety at each step.



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Caption: Standard workflow for handling **DS-437**.

Disposal Plan

All materials contaminated with **DS-437** are considered hazardous waste and must be disposed of according to institutional and regulatory guidelines.

Waste Segregation and Disposal:

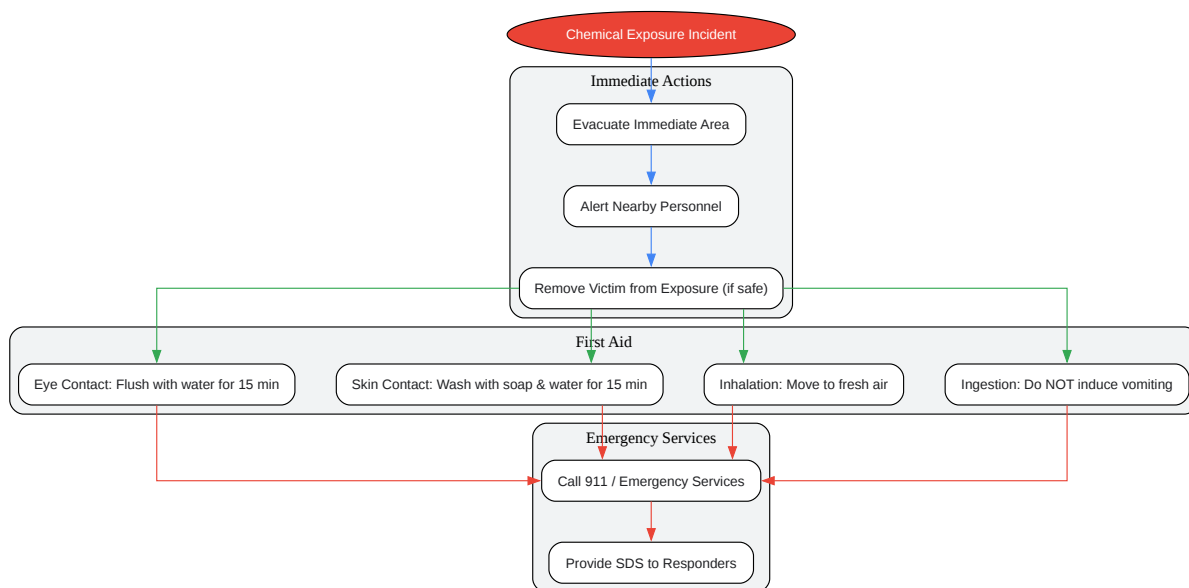
Waste Type	Disposal Procedure
Unused/Expired DS-437	Dispose of as hazardous chemical waste. Contact your institution's Environmental Health and Safety (EHS) office for pickup and disposal. [6]
Contaminated Labware (vials, pipette tips, etc.)	Place in a designated hazardous waste container lined with a chemically resistant bag. The container must be clearly labeled as "Hazardous Waste" with the full chemical name of DS-437. [6]
Contaminated PPE (gloves, gown, etc.)	Place all used PPE in a designated hazardous waste container immediately after doffing. [5]
Liquid Waste (solutions containing DS-437)	Collect in a compatible, sealed, and clearly labeled hazardous waste container. Do not mix with other waste streams unless explicitly permitted by your EHS office.

All hazardous waste must be transported by an approved vendor for incineration at a permitted facility.[\[7\]](#)[\[8\]](#)

Emergency Procedures

In the event of an emergency, follow these procedures and report the incident to your supervisor and EHS office.

Emergency Response Workflow:



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Caption: Emergency response workflow for **DS-437** exposure.

Specific First Aid Measures:

- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention.[9][10]
- Skin Contact: Promptly wash the affected area with soap and water for at least 15 minutes. Remove all contaminated clothing. If symptoms persist, seek medical attention.[9]
- Inhalation: Move the person to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention.[10]
- Ingestion: Do NOT induce vomiting. If the person is conscious, rinse their mouth with water. Seek immediate medical attention.[9]

In all cases of exposure, the Safety Data Sheet (SDS) for **DS-437** should be provided to emergency medical personnel.

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- To cite this document: BenchChem. [Personal protective equipment for handling DS-437]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15587345#personal-protective-equipment-for-handling-ds-437]

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